

Promethium-145: A Technical Guide to its Electron Capture Decay Emissions

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Compound of Interest

Compound Name: Promethium-145

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Abstract

Promethium-145 (Pm-145), the most stable isotope of the element promethium, is a radionuclide that decays primarily through electron capture. With a half-life of 17.7 years, its decay characteristics are of significant interest to researchers in various fields.^{[1][2]} This technical guide provides an in-depth overview of the gamma ray and X-ray emissions associated with the decay of **Promethium-145**. It includes detailed quantitative data on the emitted radiations, a comprehensive experimental protocol for their measurement, and visualizations of the decay process and experimental workflow. While Pm-145 does not have direct applications in drug development, a thorough understanding of its decay properties is crucial for shielding considerations and for the interpretation of data in experimental settings where it may be present as a contaminant or an activation product.

Introduction

Promethium, a lanthanide with atomic number 61, has no stable isotopes.^[3] **Promethium-145** stands out as its longest-lived isotope, with a half-life of 17.7 years.^[1] It decays predominantly via electron capture to Neodymium-145 (Nd-145) and exhibits a very rare alpha decay branch to Praseodymium-141 (Pr-141).^{[1][2]} Contrary to what might be expected from a typical radionuclide, **Promethium-145** is not a significant gamma ray emitter. Its primary emissions are in the form of X-rays and Auger electrons, which are products of the electron capture

process. This guide focuses on the detailed characterization of these low-energy photon emissions.

Decay Characteristics of Promethium-145

Promethium-145 undergoes radioactive decay through two primary modes:

- **Electron Capture (>99%)**: The nucleus of a Pm-145 atom captures an inner atomic electron, transforming a proton into a neutron and emitting an electron neutrino. This process leads to the formation of Neodymium-145. The decay energy for this process is approximately 0.164 MeV.
- **Alpha Decay (<<1%)**: In a very small fraction of decays, the Pm-145 nucleus emits an alpha particle, transforming into Praseodymium-141.[\[1\]](#)

The electron capture process creates a vacancy in an inner electron shell, which is subsequently filled by an electron from a higher energy level. This transition results in the emission of characteristic X-rays or Auger electrons.

Quantitative Emission Data

The following table summarizes the primary photon emissions from the decay of **Promethium-145**, with data sourced from ICRP Publication 107. The table includes X-rays and any low-intensity gamma rays.

| Radiation Type | Energy (keV) | Intensity (%) |
|----------------------|--------------|---------------|
| X-ray (K α 2) | 38.733 | 25.1 |
| X-ray (K α 1) | 39.289 | 46.2 |
| X-ray (K β) | 44.5-46.1 | 12.3 |
| Gamma | 67.245 | 0.0336 |
| Gamma | 72.536 | 0.0013 |

Note: Intensities are given as the number of photons emitted per 100 decays.

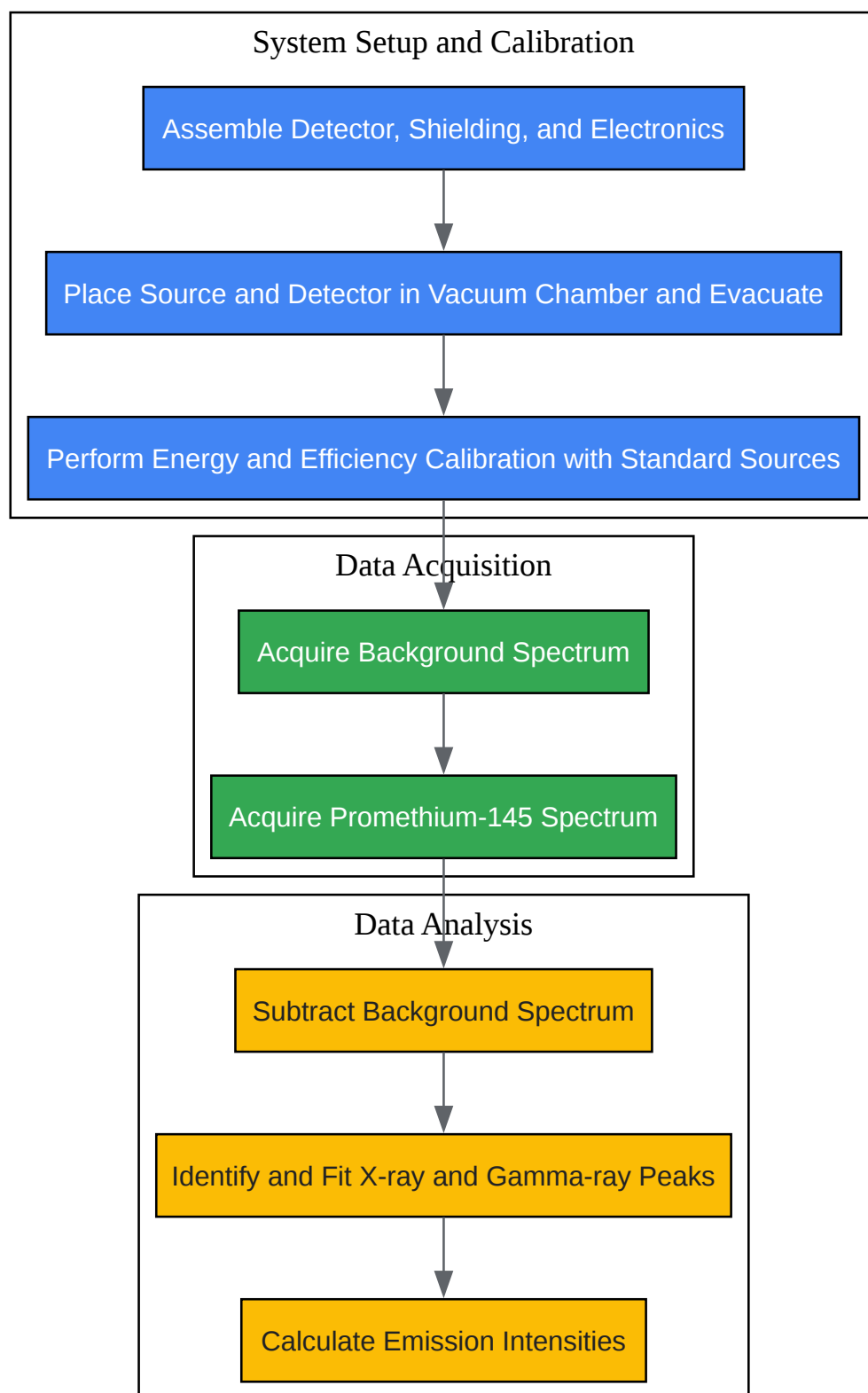
Experimental Protocol for Measurement of Pm-145 Emissions

The accurate measurement of the low-energy photon emissions from **Promethium-145** requires a high-resolution spectroscopy system and a carefully designed experimental procedure.

Materials and Equipment

- **Promethium-145 Source:** A calibrated source of known activity, prepared as a thin, uniform layer on a low-Z backing to minimize self-absorption.
- **High-Purity Germanium (HPGe) Detector:** A planar or coaxial HPGe detector with a thin beryllium window for high efficiency at low energies. The detector should have excellent energy resolution (e.g., <180 eV at 5.9 keV).
- **Lead Shielding:** A low-background lead shield (typically 10-15 cm thick) with a copper and tin lining to reduce lead X-ray fluorescence.
- **Vacuum Chamber:** To minimize attenuation of low-energy photons by air, the source and detector should be placed in a vacuum chamber.
- **NIM Bin and Modules:** Including a high-voltage power supply, a spectroscopy amplifier, and a multi-channel analyzer (MCA).
- **Calibration Sources:** Calibrated radioactive sources emitting X-rays and gamma rays in the energy range of interest (e.g., Americium-241, Cadmium-109, Cobalt-57).

Experimental Workflow



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Figure 1: Experimental workflow for measuring Pm-145 emissions.

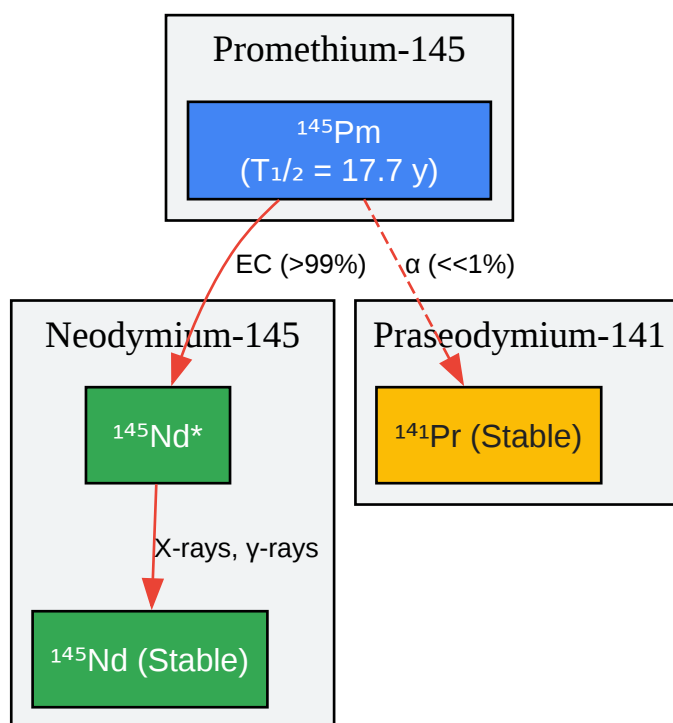
Detailed Methodologies

- System Preparation:
 - The HPGe detector is cooled to its operating temperature with liquid nitrogen.
 - The detector, preamplifier, amplifier, and MCA are connected and tested for proper functionality.
 - The **Promethium-145** source and calibration sources are prepared.
- Energy and Efficiency Calibration:
 - A series of calibrated sources with well-known X-ray and gamma-ray emissions are placed in the same geometry as the **Promethium-145** source.
 - Spectra are acquired for each calibration source for a time sufficient to obtain good statistics in the peaks of interest.
 - The positions of the full-energy peaks are used to generate an energy calibration curve (energy vs. channel number).
 - The net peak areas, corrected for the source activity and emission probabilities, are used to determine the detector's efficiency as a function of energy.
- Background Measurement:
 - With the **Promethium-145** source removed, a background spectrum is acquired for a long duration (typically several hours to a day) to accurately characterize the environmental background radiation and any intrinsic detector background.
- **Promethium-145** Measurement:
 - The **Promethium-145** source is placed in the measurement position.
 - A spectrum is acquired for a time sufficient to achieve the desired statistical uncertainty in the characteristic X-ray peaks.

- Data Analysis:
 - The background spectrum is subtracted from the **Promethium-145** spectrum.
 - The resulting net spectrum is analyzed to identify the characteristic X-ray peaks of Neodymium (the daughter nuclide).
 - The net area of each peak is determined using a peak-fitting algorithm (e.g., Gaussian fit).
 - The emission intensity of each X-ray is calculated using the net peak area, the detector efficiency at that energy, the source activity, and the acquisition time.

Visualizations

Promethium-145 Decay Scheme



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Figure 2: Simplified decay scheme of **Promethium-145**.

Applications and Relevance to Drug Development

Currently, **Promethium-145** does not have direct applications in drug development or as a radiopharmaceutical, primarily due to the more favorable decay characteristics and availability of other radionuclides. The beta-emitter Promethium-147, for instance, has seen use in various industrial applications.

However, a comprehensive understanding of the emissions from all isotopes of an element is critical in the broader context of nuclear medicine and radiopharmaceutical research. For example, in the production of other medical isotopes, Pm-145 could be an unintended byproduct. Its presence, even in trace amounts, could contribute to the overall radiation dose and background signal in sensitive detection systems. Therefore, the data and protocols presented in this guide are valuable for:

- Radiation safety and dosimetry: Accurate emission data is essential for calculating the dose to personnel and for designing appropriate shielding.
- Purity analysis of radiopharmaceuticals: Identifying the characteristic X-rays of Nd-145 can help in quantifying Pm-145 impurities in other radionuclide preparations.
- Background characterization: In low-level counting experiments, understanding all potential sources of background radiation is crucial for accurate results.

Conclusion

Promethium-145 is a long-lived radionuclide that decays primarily through electron capture, resulting in the emission of characteristic X-rays and low-intensity gamma rays. This technical guide has provided a detailed summary of these emissions, a robust experimental protocol for their measurement using high-resolution gamma spectroscopy, and clear visualizations of the decay process. While not directly employed in drug development, a thorough knowledge of **Promethium-145**'s decay properties is indispensable for researchers and scientists in the nuclear sciences and related fields to ensure radiation safety, perform accurate analyses, and maintain the quality of radiopharmaceutical products.

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